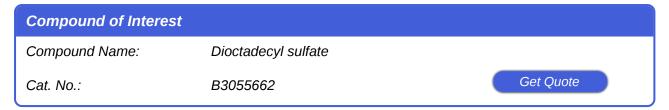


Dioctadecyl sulfate CAS number and molecular weight

Author: BenchChem Technical Support Team. Date: December 2025



An In-Depth Technical Guide on Dioctadecyl Sulfate: Core Properties

This technical guide provides essential information regarding the fundamental physicochemical properties of **Dioctadecyl sulfate**, specifically its Chemical Abstracts Service (CAS) number and molecular weight. This data is critical for researchers, scientists, and professionals in drug development for substance identification, quantification, and integration into experimental and developmental workflows.

Physicochemical Data

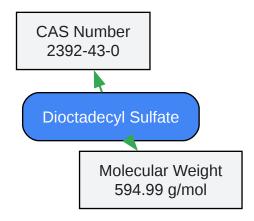
The core identifying properties of **Dioctadecyl sulfate** are summarized below. This data is foundational for accurate documentation, safety data sheet (SDS) consultation, and procurement.

Property	Value
CAS Number	2392-43-0
Molecular Weight	594.99 g/mol

Logical Relationship of Core Properties

The following diagram illustrates the direct association between the compound and its key identifiers.





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Caption: Core identifiers of **Dioctadecyl Sulfate**.

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